

physicochemical properties of Ethyl 3,3-dimethylaziridine-2-carboxylate

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Compound of Interest

Compound Name: Ethyl 3,3-dimethylaziridine-2-carboxylate

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Technical Guide: Ethyl 3,3-dimethylaziridine-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 3,3-dimethylaziridine-2-carboxylate is a heterocyclic organic compound with the chemical formula $C_7H_{13}NO_2$.^{[1][2][3][4]} As a derivative of aziridine, a three-membered nitrogen-containing heterocycle, it holds potential as a building block in synthetic organic chemistry and drug discovery. Aziridine-containing compounds are known for their diverse biological activities, including antitumor and antibacterial properties, owing to the reactivity of the strained aziridine ring which can act as an alkylating agent.^{[5][6][7]} However, a comprehensive review of available scientific literature and chemical databases reveals a significant lack of specific physicochemical and biological data for **Ethyl 3,3-dimethylaziridine-2-carboxylate**. This guide summarizes the limited available information and highlights the general context of aziridine-2-carboxylate chemistry.

Physicochemical Properties

Detailed experimental data regarding the physicochemical properties of **Ethyl 3,3-dimethylaziridine-2-carboxylate** are largely unavailable in published literature. Commercial

suppliers and chemical databases confirm its molecular formula and weight, but do not provide specific measured properties.

Table 1: General Physicochemical Information

Property	Value	Source
CAS Number	84024-59-9	[1][2][3][8]
Molecular Formula	C7H13NO2	[1][2][3][4]
Molecular Weight	143.18 g/mol	[1][4]
Appearance	Liquid (reported by some suppliers)	[2]
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Solubility	Not available	

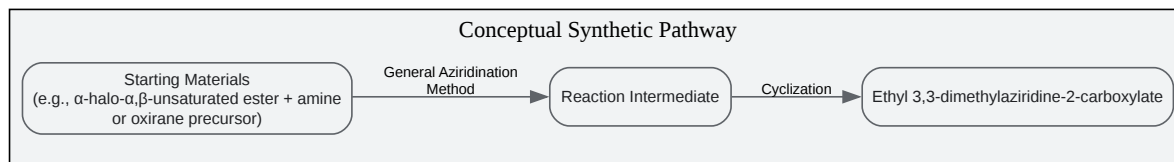
Synthesis and Reactivity

Synthesis

A specific, detailed experimental protocol for the synthesis of **Ethyl 3,3-dimethylaziridine-2-carboxylate** is not readily available in the scientific literature. However, general synthetic routes for aziridine-2-carboxylic esters have been described. One common approach involves the conversion of corresponding oxirane-2-carboxylic esters (epoxides).[9] This method offers a pathway to N-unsubstituted aziridines.

Another general strategy for forming the aziridine ring is through the cyclization of β -amino alcohols or their derivatives, such as β -amino sulfonates (a modification of the Wenker synthesis).[9] Additionally, the Michael addition of an amine to an α -halo- α,β -unsaturated ester, followed by cyclization, can yield aziridine-2-carboxylates.[9]

A potential synthetic pathway for **Ethyl 3,3-dimethylaziridine-2-carboxylate** could be conceptualized based on these general methods.



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Caption: Conceptual workflow for the synthesis of **Ethyl 3,3-dimethylaziridine-2-carboxylate**.

Reactivity

The reactivity of the aziridine ring is dominated by its high ring strain, making it susceptible to ring-opening reactions with various nucleophiles. In the context of aziridine-2-carboxylates, the ester group can influence the regioselectivity of the ring-opening. The nitrogen atom can also participate in reactions, particularly if it is unsubstituted (N-H).

Aziridines, in general, are known to be alkylating agents, a property that is central to the biological activity of many aziridine-containing natural products and synthetic drugs.^[6] It is believed that protonated aziridines can alkylate nucleobases in DNA.^[6] The presence of electron-withdrawing groups, such as the ethyl carboxylate group, can decrease the electron density on the aziridine ring, potentially increasing its selectivity towards softer nucleophiles like thiolate anions in proteins.^[6]

Biological Activity and Signaling Pathways

There is no specific information available in the scientific literature regarding the biological activity or any associated signaling pathways for **Ethyl 3,3-dimethylaziridine-2-carboxylate**.

However, the broader class of aziridine-containing compounds has been extensively studied and is known to possess a wide range of biological activities.

- **Antimicrobial Activity:** Natural products like Mitomycin C and Azirinomycin, which contain the aziridine moiety, exhibit significant antibacterial activity, particularly against Gram-positive

bacteria.[5] Synthetic aziridine derivatives have also shown promise as antibacterial agents.[5][7]

- **Anticancer Activity:** The alkylating nature of the aziridine ring has led to the development of several anticancer drugs, such as Mitomycin C and Thiotepa.[6] Their mechanism of action often involves the cross-linking of DNA, which inhibits replication and leads to cell death.[5] More recently, derivatives of aziridine-2-carboxylic acid have been investigated as inhibitors of protein disulfide isomerase (PDI), an enzyme implicated in cancer and thrombosis.[6][10]

Given the lack of specific research on **Ethyl 3,3-dimethylaziridine-2-carboxylate**, its biological effects and potential mechanisms of action remain unknown. Any investigation into its biological properties would be breaking new ground.

Experimental Protocols

Due to the absence of published research detailing the synthesis, characterization, or biological evaluation of **Ethyl 3,3-dimethylaziridine-2-carboxylate**, no established experimental protocols can be provided. Researchers interested in this compound would need to develop and validate their own methods for its synthesis, purification, and analysis.

Conclusion

Ethyl 3,3-dimethylaziridine-2-carboxylate is a chemical entity for which there is a notable lack of publicly available scientific data. While its structure suggests potential for applications in medicinal chemistry and as a synthetic intermediate, based on the known properties of related aziridine compounds, its specific physicochemical properties, reactivity, and biological profile have not been characterized. This document serves to highlight the current information gap and to provide a general context based on the chemistry of the broader class of aziridine-2-carboxylates. Further experimental investigation is required to elucidate the properties and potential applications of this compound.

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